

# Commercial Sources and Technical Guide for 5-Hydroxy Rosiglitazone-d4 Reference Standard

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Hydroxy Rosiglitazone-d4

Cat. No.: B602725

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## A Technical Guide for Researchers and Drug Development Professionals

This guide provides an in-depth overview of the commercial sources, key technical data, and analytical applications of the **5-Hydroxy Rosiglitazone-d4** reference standard. This deuterated internal standard is crucial for the accurate quantification of 5-Hydroxy Rosiglitazone, a major metabolite of the antidiabetic drug Rosiglitazone, in various biological matrices. Its use is essential for pharmacokinetic, metabolic, and clinical studies.

## Commercial Availability

Several specialized chemical suppliers offer **5-Hydroxy Rosiglitazone-d4**. The following table summarizes the key information from prominent vendors. Please note that purity and isotopic enrichment values are often lot-specific and should be confirmed with the supplier via the Certificate of Analysis provided upon purchase.

Vendor	Product Code/Catalog #	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Stated Purity
LGC Standards	TRC-R693502	1132641-22-5	C <sub>18</sub> H <sub>15</sub> D <sub>4</sub> N <sub>3</sub> O <sub>4</sub> S	377.45	>95% (Typically)
MedChemExpress	HY-116039S	1246817-46-8	C <sub>18</sub> H <sub>15</sub> D <sub>4</sub> N <sub>3</sub> O <sub>4</sub> S	377.45	>98% (Typically)[1][2]
Axios Research	AR-R01988	1246817-46-8	C <sub>18</sub> H <sub>15</sub> D <sub>4</sub> N <sub>3</sub> O <sub>4</sub> S	377.45	Not specified
Vulcanchem	VLS-1246817-46-8	1246817-46-8	C <sub>18</sub> H <sub>15</sub> D <sub>4</sub> N <sub>3</sub> O <sub>4</sub> S	377.46	>95%[3]

## Physicochemical Properties

- Appearance: Typically a pale yellow solid.[3]
- Molecular Weight: Approximately 377.45 g/mol .[4][5][6]
- Storage Conditions: It is recommended to store the product under the conditions specified in the Certificate of Analysis, generally at -20°C for long-term stability.

## Experimental Protocol: Quantification of 5-Hydroxy Rosiglitazone in Human Plasma using LC-MS/MS

The following is a representative protocol for the use of **5-Hydroxy Rosiglitazone-d4** as an internal standard for the quantification of 5-Hydroxy Rosiglitazone in human plasma, based on established methodologies for Rosiglitazone and its metabolites.

### 1. Preparation of Stock and Working Solutions:

- Stock Solution (1 mg/mL): Accurately weigh and dissolve 1 mg of **5-Hydroxy Rosiglitazone-d4** in 1 mL of a suitable solvent such as methanol or acetonitrile.

- Working Internal Standard (IS) Solution (e.g., 100 ng/mL): Perform serial dilutions of the stock solution with the same solvent to achieve the desired concentration for spiking into plasma samples. The optimal concentration should be determined during method development.

## 2. Sample Preparation (Protein Precipitation):

- To 100  $\mu$ L of human plasma sample, add a predetermined volume of the working IS solution (e.g., 10  $\mu$ L of 100 ng/mL **5-Hydroxy Rosiglitazone-d4**).
- Vortex mix for 30 seconds.
- Add 300  $\mu$ L of cold acetonitrile to precipitate plasma proteins.
- Vortex mix vigorously for 2 minutes.
- Centrifuge the samples at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in a suitable volume (e.g., 100  $\mu$ L) of the mobile phase.

## 3. LC-MS/MS Analysis:

- Liquid Chromatography (LC) System: A standard HPLC or UHPLC system.
- Column: A C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8  $\mu$ m) is commonly used.
- Mobile Phase: A gradient elution with 0.1% formic acid in water (Solvent A) and 0.1% formic acid in acetonitrile (Solvent B) is a typical choice.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5  $\mu$ L.
- Mass Spectrometer (MS): A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source operating in positive ion mode.

- Multiple Reaction Monitoring (MRM) Transitions:
  - 5-Hydroxy Rosiglitazone: Monitor the transition from the precursor ion ( $m/z$ ) to a specific product ion.
  - **5-Hydroxy Rosiglitazone-d4 (IS)**: Monitor the corresponding deuterated precursor to product ion transition. The specific  $m/z$  values will need to be determined experimentally.

#### 4. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the analyte in the calibration standards.
- Determine the concentration of 5-Hydroxy Rosiglitazone in the unknown samples by interpolating their peak area ratios from the calibration curve.

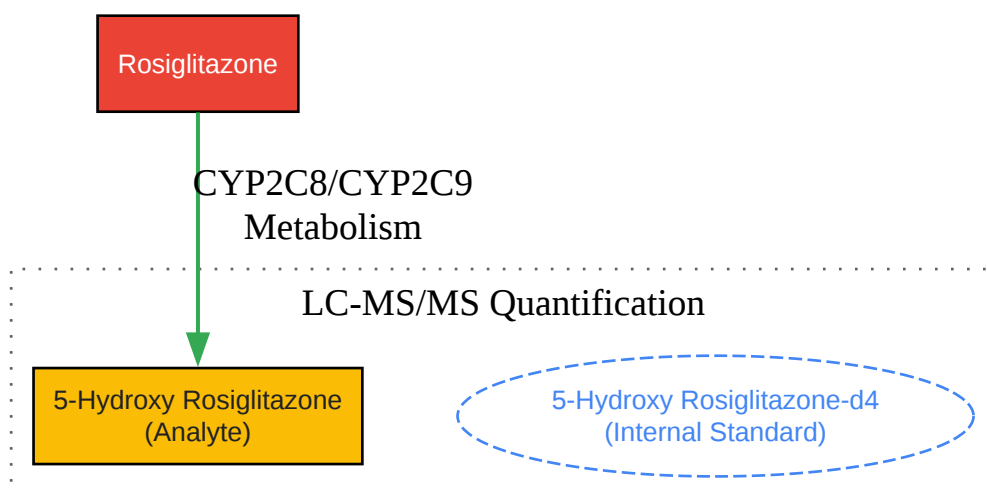
## Visualizations

The following diagrams illustrate key aspects of the workflow and metabolic context for the use of **5-Hydroxy Rosiglitazone-d4**.



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Caption: Experimental workflow for the quantification of 5-Hydroxy Rosiglitazone.



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Caption: Metabolic pathway of Rosiglitazone and the role of the internal standard.

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## References

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)